

Technical Monograph: 5-Chloro-2-fluoro-6-nitroaniline

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Compound of Interest

Compound Name: 5-Chloro-2-fluoro-6-nitroaniline

Cat. No.: B1495252

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Systematic Identity, Synthesis, and Pharmacophore Utility[1]

Chemical Identity & Nomenclature Analysis

Topic Clarification: The name "**5-Chloro-2-fluoro-6-nitroaniline**" describes a specific polysubstituted benzene derivative.[1] However, standard IUPAC nomenclature rules (minimizing locant numbers) re-index this compound.

- Input Name: **5-Chloro-2-fluoro-6-nitroaniline** (Locants: 1-Amino, 2-Fluoro, 5-Chloro, 6-Nitro).[1]
- Systematic IUPAC Name: 3-Chloro-6-fluoro-2-nitroaniline.[1][2]
 - Reasoning: Numbering from the amine (1) towards the nitro group gives the locant set [1, 2, 3, 6] (Amino, Nitro, Chloro, Fluoro). This is lower than the alternative [1, 2, 5, 6] derived from the user's input.
- CAS Registry Number: 1860725-39-8 (Matches the systematic structure).[1][3]

- Molecular Formula:

[1]

- Molecular Weight: 190.56 g/mol [1][3]

Structural Significance: This molecule is a "crowded" aniline.[1] The presence of the nitro group ortho to the amine (position 2) and the fluorine at position 6 creates a specific electronic and steric environment. It is a privileged scaffold for synthesizing 4-chloro-7-fluorobenzimidazoles, a core motif in next-generation kinase inhibitors and rhodopsin correctors.[1]

Synthetic Pathways[1][2][5][6]

Synthesizing this specific isomer is challenging due to the directing effects of the existing substituents. Standard nitration of 3-chloro-4-fluoroaniline often yields the wrong isomer (para-nitro).[1] Two distinct strategies are employed depending on scale and purity requirements.

Method A: Electrophilic Fluorination (Pharma-Grade Selectivity)

Best for: High-purity medicinal chemistry applications where regioselectivity is paramount.[1]

This advanced protocol utilizes electrophilic fluorinating agents (e.g., Selectfluor™) to introduce fluorine onto the electron-rich aniline ring.

Protocol:

- Starting Material: 3-Chloro-2-nitroaniline (CAS 59483-54-4).[1][3]
- Reagent: 1-Chloromethyl-4-fluoro-1,4-diazoniabicyclo[2.2.2]octane bis(tetrafluoroborate) (Selectfluor).[1]
- Solvent: Acetonitrile (MeCN).[1]
- Conditions: Heat to 85°C under atmosphere.

- Mechanism: The amino group activates the ring. The nitro group deactivates the position meta to it, while the chlorine exerts steric bulk. The electrophilic fluorine attacks position 6 (ortho to the amine), which is the most activated accessible site.

Method B: Nitration of Protected Aniline (Industrial Route)

Best for: Bulk synthesis, provided efficient isomer separation (HPLC/Column) is available.

Protocol:

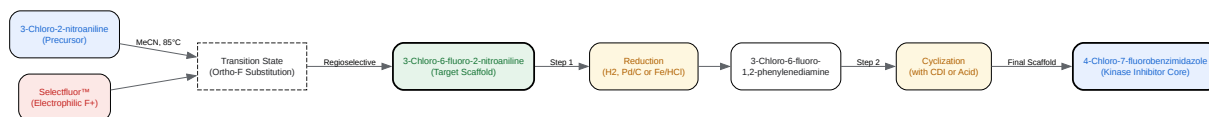
- Precursor: 5-Chloro-2-fluoroaniline.[\[1\]](#)
- Protection: Acetylation with acetic anhydride to form N-(5-chloro-2-fluorophenyl)acetamide.
 - Rationale: Acetylation prevents oxidation of the amine and increases steric bulk, helping to direct nitration away from the para position (relative to amine), though mixed isomers are still likely.
- Nitration: Reaction with Fuming

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at low temperature (0–5°C).[\[1\]](#)
- Hydrolysis: Deprotection using HCl/EtOH reflux to restore the free amine.
- Purification: Fractional crystallization or silica chromatography to isolate the 6-nitro isomer from the 4-nitro byproduct.[\[1\]](#)

Visualization: Synthesis & Application Logic

The following diagram illustrates the high-selectivity synthesis (Method A) and the compound's downstream utility in creating benzimidazole drugs.



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Caption: Synthesis via electrophilic fluorination and downstream conversion to benzimidazole pharmacophores.

Downstream Applications: The Benzimidazole Gateway^[1]

The primary value of **5-chloro-2-fluoro-6-nitroaniline** lies in its reduction to 3-chloro-6-fluoro-1,2-phenylenediamine.^[1] This diamine is the immediate precursor to poly-functionalized benzimidazoles.^[1]

Key Reaction: Reductive Cyclization^[1]

- Reduction: The nitro group is reduced to an amine (using or).^[1]
 - Result: A benzene ring with vicinal diamines, a chlorine, and a fluorine.^[4]
- Cyclization: Reaction with carbonyl sources (e.g., CDI, formic acid, or urea) closes the imidazole ring.

Therapeutic Relevance:

- Rhodopsin Correctors: Derivatives of this scaffold act as pharmacological chaperones, stabilizing mutant rhodopsin proteins to treat Retinitis Pigmentosa (see Reference 1).

- Kinase Inhibitors: The 4-chloro-7-fluoro substitution pattern on the benzimidazole core modulates lipophilicity and metabolic stability, critical for ATP-competitive inhibitors.[1]

Physicochemical Properties & Safety

Data Summary Table

Property	Value	Note
Appearance	Yellow to Orange Crystalline Solid	Typical of nitroanilines
Melting Point	125–130°C	Isomer dependent
Solubility	DMSO, Methanol, Ethyl Acetate	Poor water solubility
pKa (Amine)	~1.0–2.0	Highly deactivated by -NO ₂ and -F
Hazards	Acute Tox.[1][3][5] (Oral/Dermal/Inhal)	GHS Category 1/2

Safety Protocol (Self-Validating):

- Nitroaniline Toxicity: This compound is likely a methemoglobinemia inducer.[1] All handling must occur in a fume hood.[1]
- Skin Absorption: Double-gloving (Nitrile over Lamine) is required.[1]
- Validation: Use TLC (Hexane/EtOAc 3:1) to monitor reactions; the nitro group provides strong UV visibility.

References

- Pharmacological correctors of rhodopsin and uses thereof. Source: Google Patents (WO2025101780A1).[2] Context: Describes the use of 3-chloro-6-fluoro-2-nitroaniline as a key intermediate for synthesizing (R)-(4-Chloro-7-fluoro-1H-benzo[d]imidazol-2-yl) derivatives. URL:[2]

- Metallo- β -lactamase inhibitors. Source: Google Patents (US10227331B2).[6] Context: Details the synthesis of 3-chloro-6-fluoro-2-nitroaniline via electrophilic fluorination of 3-chloro-2-nitroaniline using Selectfluor. URL:[6]

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Sources

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- 3. 3-chloro-2-nitroaniline | Sigma-Aldrich [sigmaaldrich.com]
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- 5. 5-Chloro-2-nitroaniline | C₆H₅ClN₂O₂ | CID 74218 - PubChem [pubchem.ncbi.nlm.nih.gov]
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